

OAC1 Technical Support Center: Troubleshooting Experimental Variability

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Compound of Interest

Compound Name: OAC1

Cat. No.: B15608747

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Welcome to the technical support center for **OAC1** (Oct4-Activating Compound 1). This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and control experimental variability when working with **OAC1**.

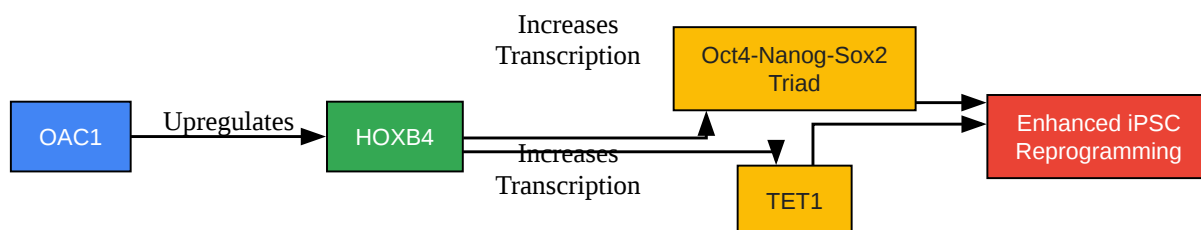
Frequently Asked Questions (FAQs)

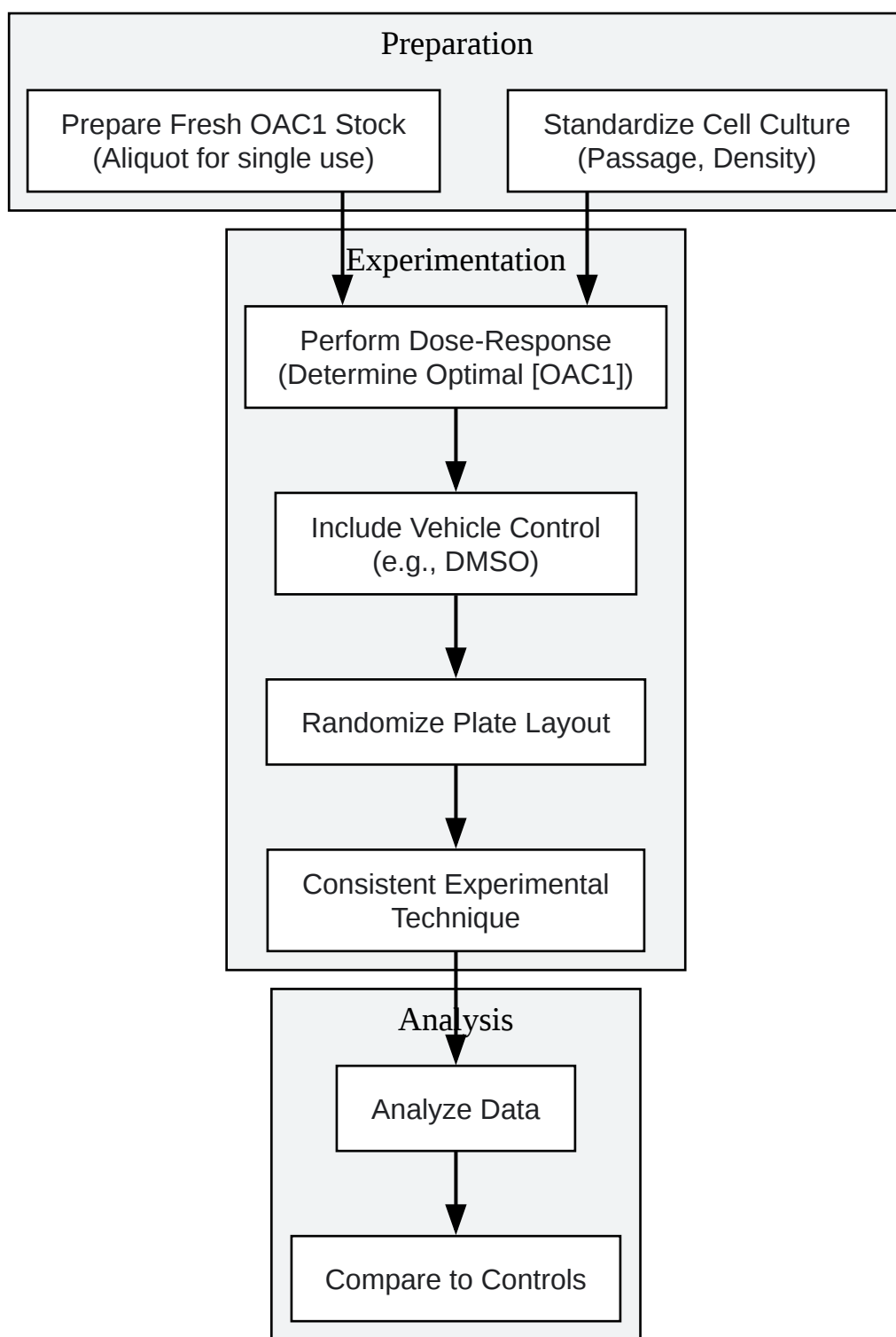
Q1: What is **OAC1** and what is its primary function?

OAC1 is a small molecule that acts as a potent activator of Octamer-binding transcription factor 4 (Oct4), a key regulator of pluripotency in embryonic stem cells.^{[1][2][3]} Its primary function is to enhance the efficiency and accelerate the process of induced pluripotent stem cell (iPSC) reprogramming.^{[1][2][4]} It achieves this by activating the promoters of both Oct4 and Nanog.^{[1][3][5]}

Q2: What is the signaling pathway through which **OAC1** activates Oct4?

OAC1 activates OCT4 expression through the upregulation of HOXB4.^{[1][5]} This leads to an increase in the transcription of the Oct4-Nanog-Sox2 triad and TET1, a gene involved in DNA demethylation.^{[1][2][6]} Notably, **OAC1**'s mechanism is independent of the p53-p21 pathway and Wnt- β -catenin signaling.^{[2][6][7]}





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